

Essential Safety and Operational Guide for Handling Granzyme B

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Compound of Interest

Compound Name: GRANZYME B

CAS No.: 143180-74-9

Cat. No.: B1177868

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This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Granzyme B**. Adherence to these protocols is essential for ensuring laboratory safety and the integrity of your experimental results.

Personal Protective Equipment (PPE) and Immediate Safety Measures

When handling **Granzyme B**, a comprehensive approach to personal safety is mandatory. The following personal protective equipment should be worn at all times.

Recommended Personal Protective Equipment:

- Eye Protection: Tight-sealing safety goggles are required to protect against splashes.[1][2]
- Hand Protection: Chemical-resistant, impervious gloves (e.g., Nitrile rubber) must be worn. [1] Proper glove removal technique should be followed to avoid skin contact.[3]

- **Body Protection:** A laboratory coat or other suitable protective clothing is necessary to prevent skin exposure.[1][4][5]
- **Respiratory Protection:** In situations with insufficient ventilation or when dusts or aerosols may be generated, a suitable NIOSH (US) or EN 166 (EU) approved respirator is required.[1][2][6]

First Aid Procedures:

- **Eye Contact:** Immediately flush the eyes with plenty of water, including under the eyelids.[1] If irritation persists, seek medical attention.[5]
- **Skin Contact:** Wash the affected skin area with soap and water.[1][5]
- **Inhalation:** Move the individual to fresh air.[1]
- **Ingestion:** Rinse the mouth with water and then drink plenty of water.[1] Seek medical advice if feeling unwell.[6]

Occupational Exposure Limits

Some **Granzyme B** products contain preservatives such as sodium azide. It is crucial to be aware of the occupational exposure limits for these components.

Component	Parameter	Limit and Source
Sodium Azide	ACGIH TLV	Ceiling: 0.29 mg/m ³
		Ceiling: 0.11 ppm[2]
NIOSH REL	Ceiling: 0.1 ppm	
		Ceiling: 0.3 mg/m ³ [2]

Operational Plan: Handling and Storage

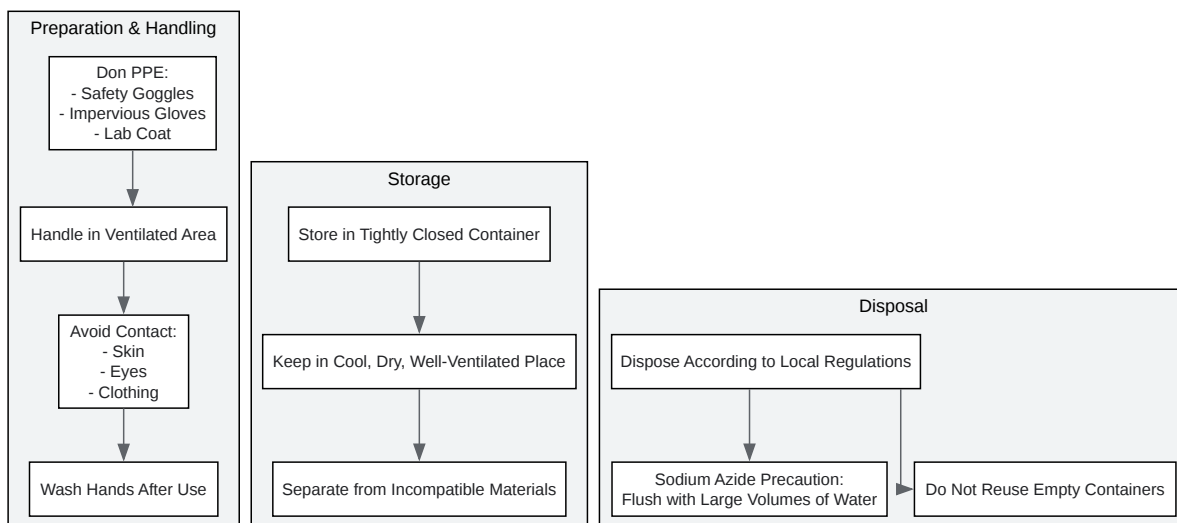
Proper handling and storage are critical to maintain the stability of **Granzyme B** and ensure a safe laboratory environment.

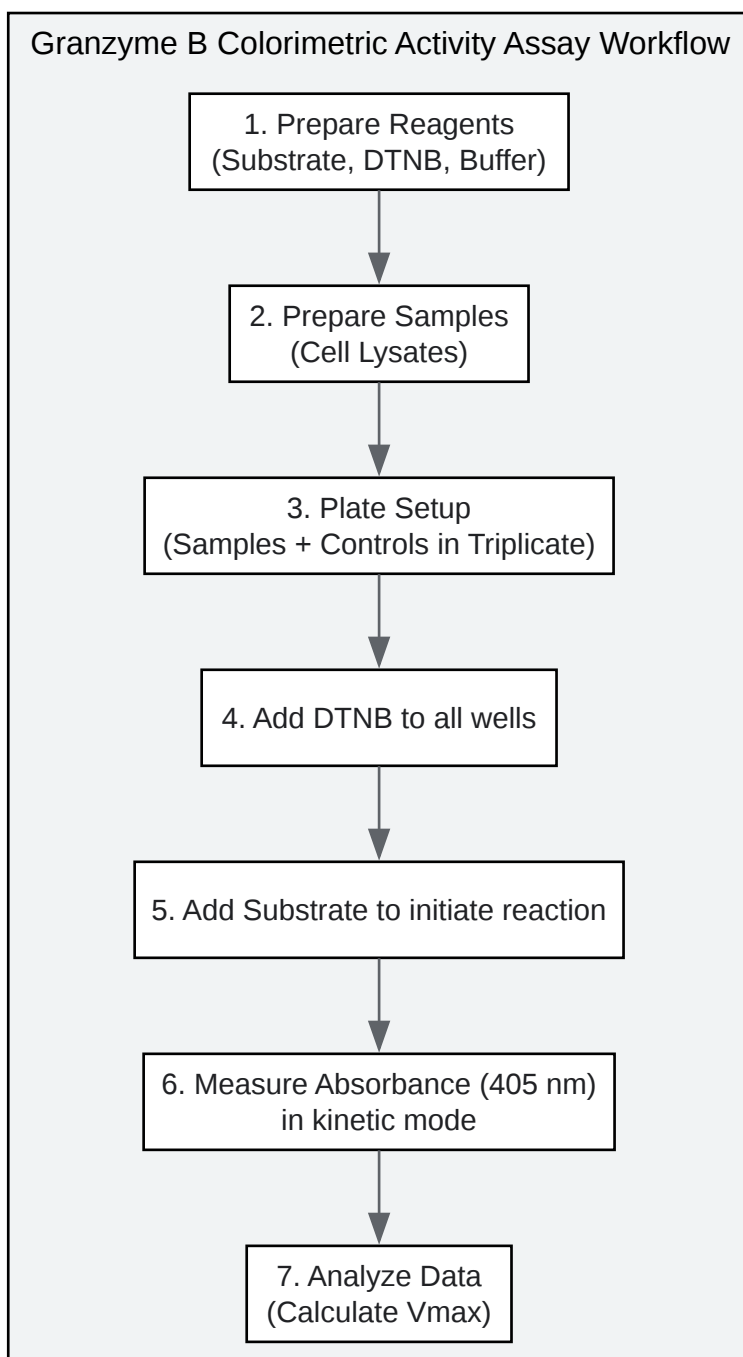
Handling Procedures:

- Always handle **Granzyme B** in accordance with good industrial hygiene and safety practices.[\[1\]](#)[\[2\]](#)
- Avoid all contact with skin, eyes, and clothing.[\[1\]](#)[\[2\]](#)
- Work in a well-ventilated area. Showers, eyewash stations, and ventilation systems should be readily accessible.[\[2\]](#)
- Wash hands thoroughly after handling the material, especially before eating, drinking, or smoking.[\[6\]](#)
- Avoid breathing any vapors or mists that may be generated.[\[2\]](#)

Storage Procedures:

- Keep the product in its original, tightly closed container.[\[2\]](#)[\[6\]](#)
- Store in a dry, cool, and well-ventilated place.[\[2\]](#) Recommended storage temperatures are often specified on the product label (e.g., 2-8°C or -20°C).[\[6\]](#)[\[7\]](#)[\[8\]](#)
- Store away from incompatible materials such as strong oxidizing agents and strong acids.[\[2\]](#)





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